

2-Amino-4,6-dichlorophenol physical and chemical properties

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Compound of Interest

Compound Name: 2-Amino-4,6-dichlorophenol

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An In-depth Technical Guide to **2-Amino-4,6-dichlorophenol**: Physical and Chemical Properties

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Amino-4,6-dichlorophenol**, tailored for researchers, scientists, and professionals in drug development. The document summarizes key data, outlines experimental protocols, and illustrates relevant chemical processes.

General and Chemical Identifiers

2-Amino-4,6-dichlorophenol, a substituted aromatic compound, is a significant intermediate in the synthesis of various chemicals, including dyes and pharmaceuticals.^{[1][2]} Its structure features an amino group and a hydroxyl group on a benzene ring, with two chlorine atoms as additional substituents.

Identifier	Value
IUPAC Name	2-amino-4,6-dichlorophenol[3]
CAS Number	527-62-8[3][4][5]
Molecular Formula	C ₆ H ₅ Cl ₂ NO[1][3][4][5][6]
Molecular Weight	178.01 g/mol [3][4] or 178.02 g/mol [1][5][6]
Synonyms	2,4-Dichloro-6-aminophenol, 4,6-Dichloro-o-aminophenol, 4,6-Dichloro-2-aminophenol[3][5][7]
EC Number	208-421-3[3][8]
UN Number	2811[3][8]

Physical Properties

The physical characteristics of **2-Amino-4,6-dichlorophenol** have been documented across various sources, revealing it to be a solid substance under standard conditions. It is described as appearing as off-white to ash, light brown, or yellow to brown crystals or powder.[4][6] When pure, it is snow-white.[5]

Property	Value
Appearance	Long needles (from carbon disulfide)[3][6][9]; Off-white or light brown crystals[4][6]
Melting Point	94-95 °C; 95-96 °C[5]; 97 °C[6][9]; 203 to 205 °F (decomposes)[3][10]
Boiling Point	~286.5 °C at 760 mmHg (Predicted)[1][6][9]
Density	~1.6 g/cm ³ (Predicted); 1.2549 (Rough Estimate)[6][9]
Solubility	Soluble in water and organic solvents.[4] Freely soluble in benzene, less so in carbon disulfide, and much less in petroleum ether.[5]
Sublimation	Sublimes at 158-176 °F (70-80 °C) at 0.06 mmHg.[3][5][6][9]
Refractive Index	1.5680 (Estimated)[1][6][9]; 1.661

Chemical Properties and Reactivity

2-Amino-4,6-dichlorophenol's reactivity is defined by its functional groups: the amino, hydroxyl, and chloro substituents on the aromatic ring.[4] It may be sensitive to prolonged exposure to air and/or light.[3][6][8][9][10] The compound is known to react with strong oxidizers, mineral acids, or bases.[3][6][9][10] Its versatility makes it a valuable intermediate for producing azo dyes and pharmaceuticals like Oxyclozanide.[1][4][5]

Property	Value/Description
pKa	7.85 ± 0.23 (Predicted)[9]
Reactivity Profile	Reacts with strong oxidizers and mineral acids or bases.[3][6][9][10]
Stability	May be sensitive to prolonged exposure to air or light.[3][6][8][9] The pure free base is very stable, but stability can be compromised by impurities.[5]
Flash Point	Data not available; considered probably combustible.[3][6][9][10]

Spectral Data

Spectroscopic data is crucial for the structural confirmation of **2-Amino-4,6-dichlorophenol**.

Technique	Data
Mass Spectrometry (GC-MS)	m/z Top Peak: 177; 2nd Highest: 179; 3rd Highest: 113.[3] MS Calculated: 177; MS Measured: 178 (M+H).[6][9]
Infrared (IR) Spectroscopy	Vapor phase IR spectra are available.[3] Key vibrational modes would include O-H and N-H stretching, aromatic C-H stretching, and C-Cl stretching.[4]
¹ H NMR	The product synthesized via the reduction of 2,4-dichloro-6-nitrophenol was confirmed by ¹ H NMR (CDCl ₃): δ 3.92 (s, 2H), 5.36 (s, 1H), 6.59 (d, J = 2.1Hz, 1H), 6.71 (d, J = 2.1Hz, 1H).[6][9]

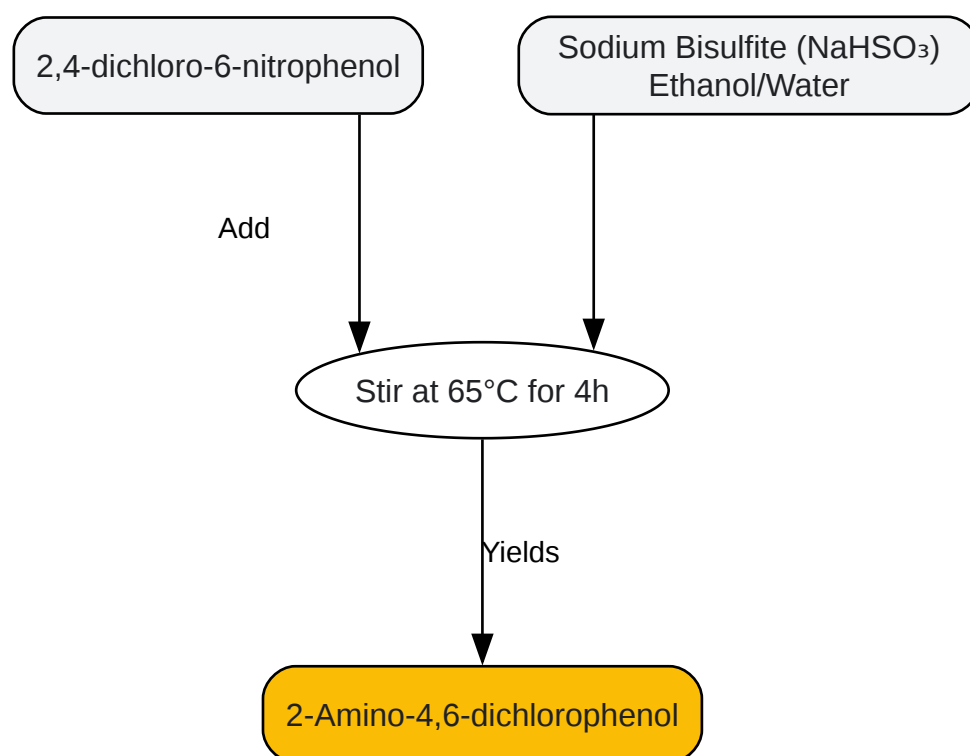
Experimental Protocols

Synthesis of 2-Amino-4,6-dichlorophenol

The most common synthesis route involves the reduction of 2,4-dichloro-6-nitrophenol.[4][5][6]

Protocol: Reduction using Sodium Bisulfite^[6]^[9]

- Suspend 2,4-dichloro-6-nitrophenol (60.0 g, 288 mmol) in a mixture of ethanol (250 mL) and water (250 mL).
- Add sodium bisulfite (251 g, 1.44 mol) to the suspension in batches.
- Stir the reaction mixture at 65 °C for 4 hours.
- After the reaction is complete, concentrate the mixture under vacuum.
- Dilute the concentrated residue with saturated aqueous sodium bicarbonate (500 mL).
- Extract the product with ethyl acetate (4 x 200 mL).
- Wash the combined organic layers with brine and dry over anhydrous magnesium sulfate.
- Filter the solution and concentrate it in a vacuum to yield the crude product.



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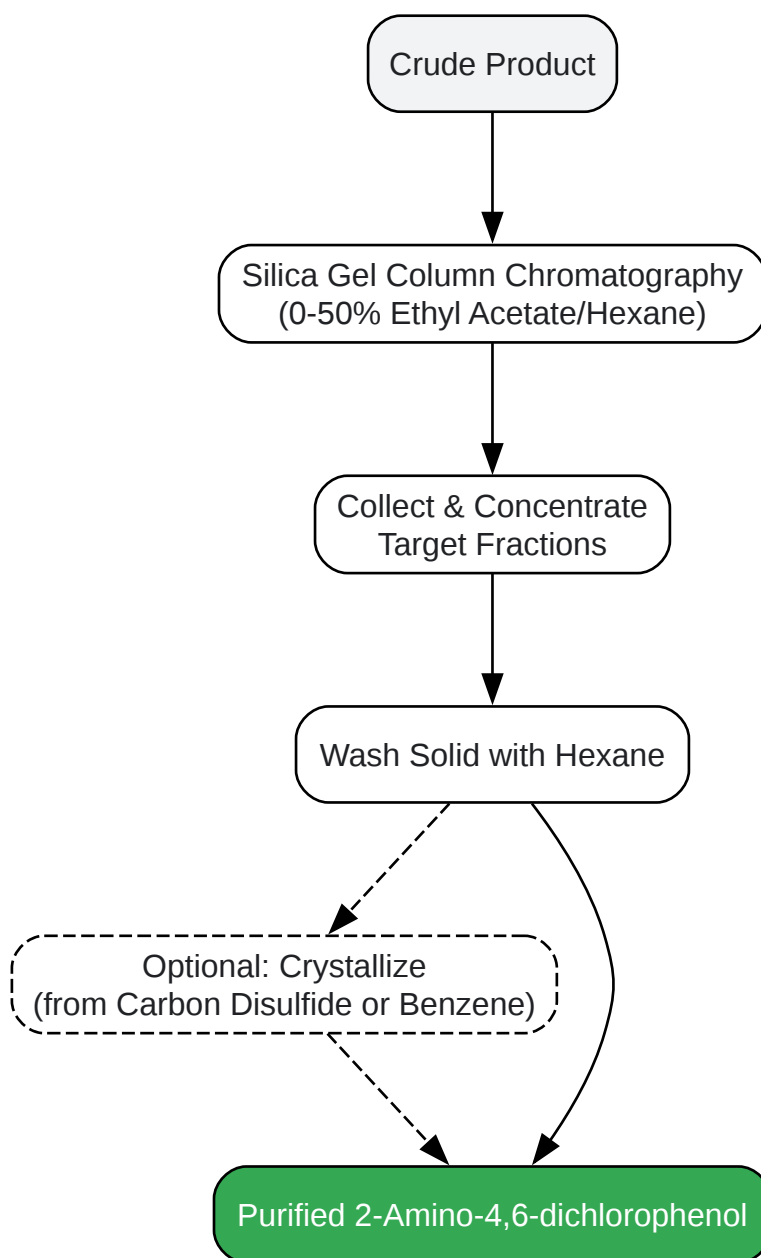
Caption: Synthesis of **2-Amino-4,6-dichlorophenol** via reduction.

Purification

The crude product from the synthesis can be purified using column chromatography followed by washing and crystallization.[\[6\]](#)[\[9\]](#)

Protocol: Purification by Column Chromatography and Crystallization[\[6\]](#)[\[9\]](#)

- Purify the crude residue from the synthesis using silica gel column chromatography.
- Elute the column with a gradient mixture of 0-50% ethyl acetate in hexane.
- Collect the target fractions and concentrate them under vacuum to yield a solid product.
- Wash the resulting solid with hexane to obtain the final purified **2-Amino-4,6-dichlorophenol**.
- Further purification can be achieved by crystallization from carbon disulfide or benzene.[\[5\]](#)[\[9\]](#)

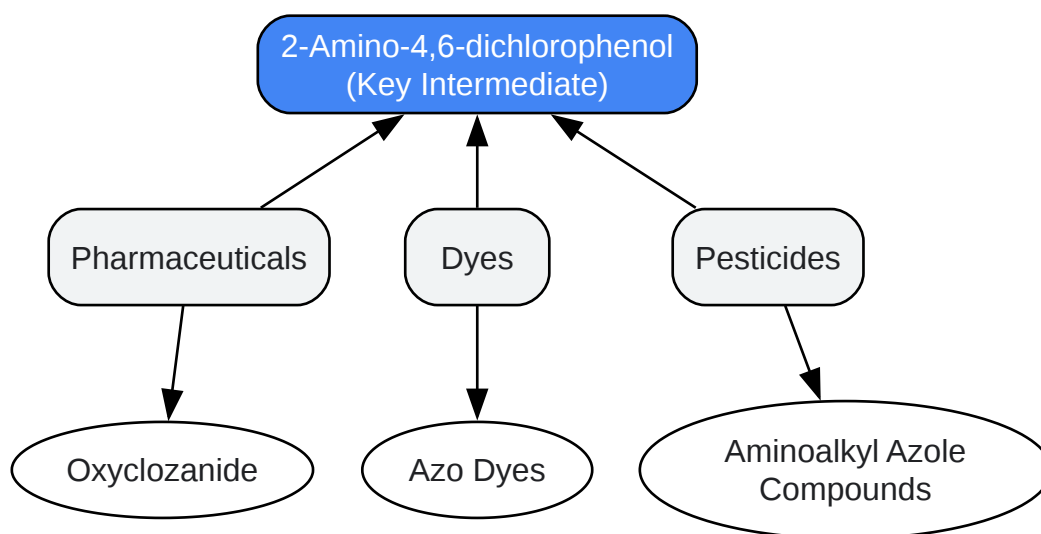


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Caption: Workflow for the purification of **2-Amino-4,6-dichlorophenol**.

Role as a Chemical Intermediate

The structural features of **2-Amino-4,6-dichlorophenol** make it a key building block in organic synthesis.[4] Its reactivity allows for various chemical modifications, making it an essential intermediate in the manufacturing of more complex molecules.[1]



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Caption: Role as an intermediate in chemical manufacturing.[1][6][9]

Safety and Handling

2-Amino-4,6-dichlorophenol is classified as toxic if swallowed and is a local irritant, potentially causing irritation to the skin, eyes, and mucous membranes.[3][10] It should be stored in a dry, dark place at room temperature.[9] For spills, it is recommended to isolate the area and use appropriate personal protective equipment.[3][10] Fires involving this material can be managed with dry chemical, carbon dioxide, or Halon extinguishers.

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